

Spectroscopic Characterization of 5-Butylpyrimidin-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 5-Butylpyrimidin-2-amine

CAS No.: 39268-73-0

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This technical guide provides a comprehensive overview of the spectroscopic data for **5-Butylpyrimidin-2-amine**, a molecule of interest in medicinal chemistry and materials science. The following sections detail the predicted and expected nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the structural characterization of this pyrimidine derivative.

Introduction to 5-Butylpyrimidin-2-amine and its Spectroscopic Analysis

5-Butylpyrimidin-2-amine ($C_8H_{13}N_3$) is a heterocyclic compound featuring a pyrimidine ring substituted with a butyl group at the 5-position and an amine group at the 2-position. The precise characterization of its molecular structure is paramount for its application in various scientific fields. Spectroscopic techniques are indispensable tools for this purpose, providing detailed information about the compound's connectivity, functional groups, and overall molecular framework. This guide will delve into the theoretical underpinnings and expected spectral features for **5-Butylpyrimidin-2-amine** across 1H NMR, ^{13}C NMR, IR, and MS analyses.

The structural elucidation of **5-Butylpyrimidin-2-amine** relies on the synergistic interpretation of data from these complementary spectroscopic methods. While experimental data for this specific molecule is not widely available in public databases, this guide synthesizes established spectroscopic principles and data from analogous structures to provide a robust predictive analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. The following sections outline the predicted ^1H and ^{13}C NMR spectra of **5-Butylpyrimidin-2-amine**.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **5-Butylpyrimidin-2-amine** is expected to exhibit distinct signals corresponding to the protons of the butyl group and the pyrimidine ring, as well as the amine protons. The predicted chemical shifts (δ) are influenced by the electronic environment of each proton.

Methodology for ^1H NMR Analysis: A typical experimental protocol for acquiring a ^1H NMR spectrum would involve dissolving a small sample of **5-Butylpyrimidin-2-amine** in a deuterated solvent, such as deuterated chloroform (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO-}d_6$), containing a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm). The spectrum would be recorded on a spectrometer operating at a frequency of 300 MHz or higher to ensure adequate signal dispersion.

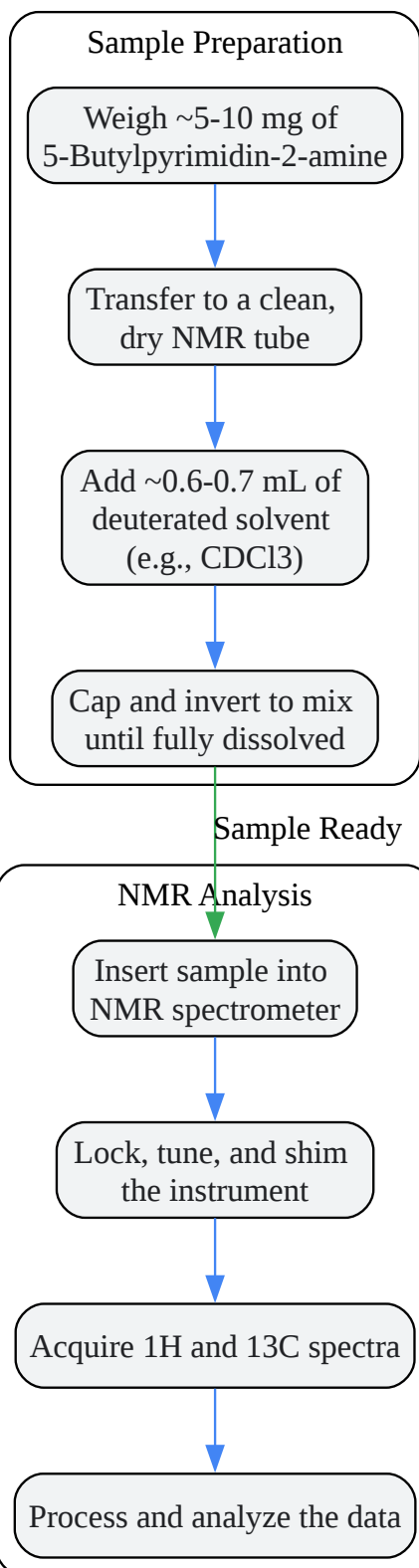
Table 1: Predicted ^1H NMR Data for **5-Butylpyrimidin-2-amine**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-4, H-6 (pyrimidine)	~8.2	s	2H	-
NH ₂ (amine)	~5.0 - 6.0	br s	2H	-
-CH ₂ - (α to ring)	~2.5	t	2H	~7.5
-CH ₂ - (β to ring)	~1.6	sextet	2H	~7.5
-CH ₂ - (γ to ring)	~1.4	sextet	2H	~7.5
-CH ₃ (terminal)	~0.9	t	3H	~7.3

Interpretation of the ¹H NMR Spectrum:

- Pyrimidine Protons (H-4, H-6): The two equivalent protons on the pyrimidine ring are expected to appear as a singlet in the downfield region (~8.2 ppm) due to the deshielding effect of the electronegative nitrogen atoms in the aromatic ring.
- Amine Protons (NH₂): The protons of the primary amine group are anticipated to produce a broad singlet in the range of 5.0-6.0 ppm. The broadness is a result of quadrupole broadening from the nitrogen atom and potential hydrogen exchange. The chemical shift of these protons can be highly dependent on the solvent and concentration.[\[1\]](#)
- Butyl Group Protons:
 - The methylene protons alpha to the pyrimidine ring are deshielded by the aromatic system and are expected to appear as a triplet around 2.5 ppm.
 - The subsequent methylene protons (beta and gamma) will appear as multiplets (predicted as sextets) in the upfield region, typically between 1.4 and 1.6 ppm.
 - The terminal methyl protons of the butyl group will be the most shielded, appearing as a triplet around 0.9 ppm.

Experimental Workflow for NMR Sample Preparation

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Caption: Workflow for NMR sample preparation and analysis.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data for **5-Butylpyrimidin-2-amine**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-2 (pyrimidine, C-NH ₂)	~163
C-4, C-6 (pyrimidine)	~158
C-5 (pyrimidine, C-butyl)	~118
-CH ₂ - (α to ring)	~32
-CH ₂ - (β to ring)	~30
-CH ₂ - (γ to ring)	~22
-CH ₃ (terminal)	~14

Interpretation of the ^{13}C NMR Spectrum:

- Pyrimidine Carbons:** The carbon atoms of the pyrimidine ring are expected to resonate in the downfield region of the spectrum. The carbon atom bonded to the amino group (C-2) is predicted to be the most deshielded, appearing around 163 ppm. The equivalent C-4 and C-6 carbons are expected at approximately 158 ppm, while the carbon bearing the butyl group (C-5) would be more shielded, appearing around 118 ppm.
- Butyl Group Carbons:** The carbon atoms of the butyl chain will appear in the upfield region of the spectrum, with the chemical shifts decreasing as the distance from the electron-withdrawing pyrimidine ring increases.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which corresponds to vibrational transitions.

Methodology for IR Analysis: An IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample can be mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.

Table 3: Predicted IR Absorption Bands for **5-Butylpyrimidin-2-amine**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400 - 3250	N-H stretch (asymmetric and symmetric)	Primary Amine
3100 - 3000	C-H stretch (aromatic)	Pyrimidine Ring
2960 - 2850	C-H stretch (aliphatic)	Butyl Group
1650 - 1580	N-H bend	Primary Amine
1590 - 1450	C=N and C=C stretch	Pyrimidine Ring
1465	C-H bend (aliphatic)	Butyl Group
1335 - 1250	C-N stretch	Aromatic Amine

Interpretation of the IR Spectrum:

- **N-H Vibrations:** The presence of the primary amine group will be indicated by two characteristic N-H stretching bands in the 3400-3250 cm⁻¹ region (one for asymmetric and one for symmetric stretching).^{[1][2]} An N-H bending vibration is also expected in the 1650-1580 cm⁻¹ range.^[1]
- **C-H Vibrations:** Aromatic C-H stretching from the pyrimidine ring will appear in the 3100-3000 cm⁻¹ region. Stronger absorptions corresponding to the aliphatic C-H stretching of the butyl group will be observed between 2960 and 2850 cm⁻¹.
- **Ring and C-N Vibrations:** The C=N and C=C stretching vibrations of the pyrimidine ring will give rise to a series of bands in the 1590-1450 cm⁻¹ region. The C-N stretching of the

aromatic amine is expected between 1335 and 1250 cm^{-1} .^[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Methodology for MS Analysis: A mass spectrum can be obtained using various ionization techniques, such as Electron Ionization (EI) or Electrospray Ionization (ESI). For ESI, the sample would be dissolved in a suitable solvent and introduced into the mass spectrometer.

Predicted Mass Spectrometry Data: The molecular formula of **5-Butylpyrimidin-2-amine** is $\text{C}_8\text{H}_{13}\text{N}_3$, giving it a monoisotopic mass of 151.1109 Da.^[3]

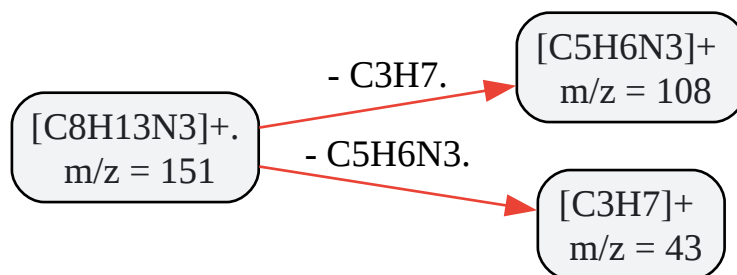
Table 4: Predicted m/z Values for **5-Butylpyrimidin-2-amine** Adducts^[3]

Adduct	Predicted m/z
$[\text{M}+\text{H}]^+$	152.1182
$[\text{M}+\text{Na}]^+$	174.1002
$[\text{M}+\text{K}]^+$	190.0741
$[\text{M}]^+$	151.1104

Interpretation of the Mass Spectrum:

- Molecular Ion Peak:** In an EI mass spectrum, the molecular ion peak ($[\text{M}]^+$) would be expected at m/z 151. According to the nitrogen rule, a molecule with an odd number of nitrogen atoms will have an odd nominal molecular mass, which is consistent with the structure of **5-Butylpyrimidin-2-amine**.
- Fragmentation Pattern:** The fragmentation of the butyl chain is expected to be a prominent feature. A significant peak would likely be observed corresponding to the loss of a propyl radical ($\text{CH}_2\text{CH}_2\text{CH}_3$), resulting in a fragment at m/z 108 ($\text{M} - 43$). This benzylic-like cleavage would lead to a stable resonance-stabilized cation. Further fragmentation of the butyl chain and the pyrimidine ring would also be observed.

Proposed Fragmentation Pathway



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Caption: A simplified proposed fragmentation pathway for **5-Butylpyrimidin-2-amine**.

Conclusion

This technical guide has provided a detailed predictive analysis of the 1H NMR, ^{13}C NMR, IR, and MS spectra of **5-Butylpyrimidin-2-amine**. By applying fundamental spectroscopic principles and drawing comparisons with analogous structures, a comprehensive set of expected data has been compiled. This information serves as a valuable resource for the identification and characterization of this compound in a research and development setting. The provided methodologies and interpretations will aid scientists in confirming the synthesis of **5-Butylpyrimidin-2-amine** and in understanding its structural properties.

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